Application Notes & Protocols: Functionalization of Methyl 1-ethyl-1H-pyrrole-3-carboxylate

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Compound of Interest

Compound Name:	*Methyl 1-ethyl-1H-pyrrole-3-carboxylate*
Cat. No.:	*B15059430*

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Introduction: Understanding the Reactivity of the Pyrrole Scaffold

Pyrrole is a five-membered aromatic heterocycle that serves as a foundational scaffold in numerous pharmaceuticals and natural products.[1][2] Its π-excessive nature makes it highly reactive towards electrophilic aromatic substitution, significantly more so than benzene.[3] The lone pair of electrons on the nitrogen atom is delocalized into the aromatic system, increasing the electron density at the carbon atoms and facilitating attack by electrophiles.[3][4]

In the target molecule, **Methyl 1-ethyl-1H-pyrrole-3-carboxylate**, the substitution pattern profoundly influences the regioselectivity of further functionalization.

- N-Ethyl Group: The ethyl group at the N1 position is a weak electron-donating group, which slightly activates the ring.
- Methyl Ester at C3: The methyl carboxylate group at the C3 position is a strong electron-withdrawing group. It deactivates the pyrrole ring towards electrophilic attack, particularly at the adjacent C2 and C4 positions.

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This electronic interplay directs incoming electrophiles predominantly to the C5 position, which is the most electron-rich and sterically accessible site. Minor products resulting from attack at the C2 position may also be observed under certain conditions. Understanding this directing effect is paramount for designing selective and high-yield synthetic protocols.

Diagram: Regioselectivity of Electrophilic Attack

The following diagram illustrates the electronic factors governing the preferred site of electrophilic substitution on the **Methyl 1-ethyl-1H-pyrrole-3-carboxylate** core.

Caption: Preferred site of electrophilic attack on the pyrrole ring.

Core Functionalization Protocols

This section provides detailed, step-by-step protocols for key electrophilic substitution reactions on **Methyl 1-ethyl-1H-pyrrole-3-carboxylate**.

Vilsmeier-Haack Formylation (Introduction of -CHO group)

Principle and Rationale: The Vilsmeier-Haack reaction is a mild and efficient method for formylating electron-rich aromatic compounds.[5][6] The reaction involves an electrophilic aromatic substitution using the Vilsmeier reagent, a chloroiminium ion, which is generated in situ from a substituted amide (like N,N-dimethylformamide, DMF) and phosphorus oxychloride ($POCl_3$).[7][8] The resulting iminium salt is subsequently hydrolyzed during aqueous workup to yield the aldehyde. For the target substrate, formylation is expected to occur exclusively at the C5 position.

Experimental Protocol:

- Reagent Preparation: In a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and nitrogen inlet, add anhydrous N,N-dimethylformamide (DMF) (3.0 eq.). Cool the flask to 0 °C in an ice bath.
- Vilsmeier Reagent Formation: Add phosphorus oxychloride ($POCl_3$) (1.2 eq.) dropwise to the cooled DMF over 15 minutes. Stir the mixture at 0 °C for an additional 30 minutes, during which the Vilsmeier reagent will form.[9]

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- Substrate Addition: Dissolve **Methyl 1-ethyl-1H-pyrrole-3-carboxylate** (1.0 eq.) in a minimal amount of anhydrous DMF and add it dropwise to the reaction mixture.
- Reaction: After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1 hour. Then, heat the mixture to 60 °C and maintain for 2-4 hours, monitoring the reaction progress by TLC.
- Workup: Cool the reaction mixture to room temperature and pour it slowly onto crushed ice containing sodium acetate (5.0 eq.). Stir vigorously until the ice has completely melted.
- Hydrolysis & Neutralization: Basify the aqueous solution to pH 8-9 by the slow addition of 3 M sodium hydroxide (NaOH) solution. Stir the mixture at room temperature for 1 hour to ensure complete hydrolysis of the iminium intermediate.
- Extraction: Extract the product with ethyl acetate (3 x 50 mL). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Purification: Remove the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel (eluent: 20-30% ethyl acetate in hexanes) to yield Methyl 5-formyl-1-ethyl-1H-pyrrole-3-carboxylate as a solid.

Expected Characterization:

- ^{1}H NMR: Appearance of a singlet corresponding to the aldehyde proton (-CHO) around δ 9.5-10.0 ppm.
- IR: Strong carbonyl stretching frequency for the aldehyde around 1670-1690 cm^{-1}.
- Mass Spec: Molecular ion peak corresponding to $C_9H_{11}NO_3$.

Halogenation: Bromination with N-Bromosuccinimide (NBS)

Principle and Rationale: Pyrroles are highly reactive towards halogens, often leading to polysubstitution.[10][11] To achieve selective monohalogenation, milder halogenating agents like N-bromosuccinimide (NBS) are preferred. The reaction proceeds via an electrophilic aromatic substitution mechanism where NBS serves as the source of the electrophilic bromine.

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Due to the directing effects of the substituents, bromination will occur preferentially at the C5 position.

Experimental Protocol:

- Setup: In a round-bottom flask protected from light, dissolve **Methyl 1-ethyl-1H-pyrrole-3-carboxylate** (1.0 eq.) in a suitable solvent such as tetrahydrofuran (THF) or dichloromethane (DCM).
- Cooling: Cool the solution to 0 °C using an ice bath.
- Reagent Addition: Add N-Bromosuccinimide (NBS) (1.05 eq.) portion-wise over 10 minutes, ensuring the temperature remains below 5 °C.
- Reaction: Stir the reaction mixture at 0 °C and monitor its progress by TLC. The reaction is typically complete within 1-2 hours.
- Workup: Once the starting material is consumed, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate ($Na_2S_2O_3$).
- Extraction: Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 30 mL).
- Washing & Drying: Combine the organic layers, wash with water and then brine. Dry the organic phase over anhydrous magnesium sulfate ($MgSO_4$) and filter.
- Purification: Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by recrystallization or flash column chromatography on silica gel to afford Methyl 5-bromo-1-ethyl-1H-pyrrole-3-carboxylate.

Expected Characterization:

- ^{1}H NMR: Disappearance of the proton signal from the C5 position. The remaining pyrrole protons will appear as distinct signals.
- Mass Spec: Isotopic pattern characteristic of a bromine-containing compound, with molecular ion peaks for $C_8H_{10}BrNO_2$.

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Nitration with Acetyl Nitrate

Principle and Rationale: Direct nitration of pyrroles using strong acids like a nitric acid/sulfuric acid mixture often leads to polymerization and decomposition.[11][12][13] A milder and more effective nitrating agent is acetyl nitrate, generated in situ from fuming nitric acid and acetic anhydride.[13] This reagent provides the nitronium ion (NO_2^+) electrophile under less acidic conditions, allowing for controlled nitration, which is expected to occur at the C5 position.

Experimental Protocol:

- Acetyl Nitrate Preparation: In a separate flask, carefully add fuming nitric acid (HNO_3) (1.1 eq.) to acetic anhydride (5.0 eq.) at -10 °C. Stir this mixture for 15 minutes at this temperature before use. Caution: This mixture is highly reactive.
- Setup: Dissolve **Methyl 1-ethyl-1H-pyrrole-3-carboxylate** (1.0 eq.) in acetic anhydride in a three-neck round-bottom flask. Cool the solution to -10 °C.
- Nitration: Add the freshly prepared acetyl nitrate solution dropwise to the pyrrole solution, maintaining the internal temperature below -5 °C.
- Reaction: Stir the reaction mixture at -10 °C for 1-2 hours. Monitor the reaction by TLC until the starting material is consumed.
- Workup: Carefully pour the reaction mixture onto a mixture of ice and water.
- Neutralization & Extraction: Allow the mixture to warm to room temperature, then neutralize it by the slow addition of a saturated sodium bicarbonate ($NaHCO_3$) solution. Extract the product with ethyl acetate (3 x 50 mL).
- Washing & Drying: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate (Na_2SO_4).
- Purification: After removing the solvent in vacuo, purify the crude residue by flash column chromatography (silica gel, gradient elution with ethyl acetate in hexanes) to isolate Methyl 5-nitro-1-ethyl-1H-pyrrole-3-carboxylate.

Expected Characterization:

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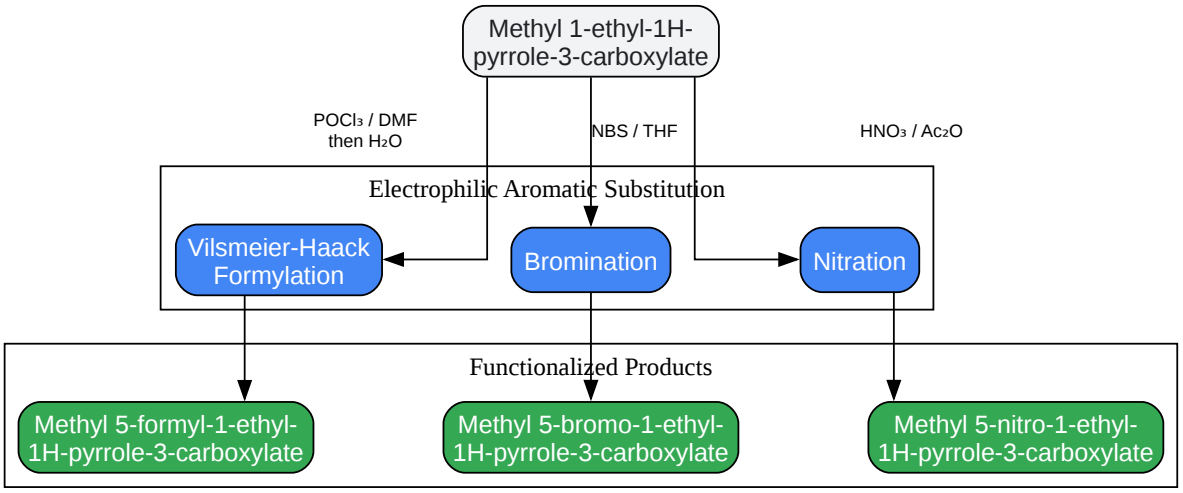
- ^{1}H NMR: Significant downfield shift of the remaining pyrrole protons due to the strong electron-withdrawing effect of the nitro group.
- IR: Characteristic strong asymmetric and symmetric stretching bands for the nitro group (NO_2) around 1520 cm^{-1} and 1340 cm^{-1}, respectively.
- Mass Spec: Molecular ion peak corresponding to $C_8H_{10}N_2O_4$.

Summary of Functionalization Protocols

Reaction	Reagents	Electrophile	Position	Typical Yield
Vilsmeier-Haack Formylation	$POCl_3$, DMF	Chloroiminium ion	C5	75-90%
Bromination	N-Bromosuccinimide (NBS)	Br^+	C5	80-95%
Nitration	HNO_3, Acetic Anhydride	NO_2^+	C5	50-70%

Workflow Diagram

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Caption: Synthetic routes to functionalized pyrrole derivatives.

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